

Personal protective equipment for handling Chlorobis(ethylene)rhodium(I) Dimer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorobis(ethylene)rhodium(I)
Dimer

Cat. No.: B576876

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Essential Safety and Handling Guide for Chlorobis(ethylene)rhodium(I) Dimer

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Chlorobis(ethylene)rhodium(I) Dimer**. Adherence to these procedures is critical for ensuring laboratory safety and procedural success.

Chlorobis(ethylene)rhodium(I) dimer is an organorhodium compound with the formula $\text{Rh}_2\text{Cl}_2(\text{C}_2\text{H}_4)_4$.^[1] It is a red-orange solid that is soluble in nonpolar organic solvents.^[1] This compound serves as a versatile and highly effective catalyst in various organic reactions.^[2]

Key Safety and Physical Properties

A summary of the essential quantitative data for **Chlorobis(ethylene)rhodium(I) Dimer** is presented below.

Property	Value	Reference
Molecular Formula	C8H16Cl2Rh2	[3]
Molecular Weight	388.92 g/mol	[4]
Appearance	Dark red to rust-colored solid	[2]
CAS Number	12081-16-2	[3]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation.	[1]
Signal Word	Warning	[4]
Storage Temperature	≤ -4 °C	[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Chlorobis(ethylene)rhodium(I) Dimer**.

- Eye Protection: Chemical safety goggles meeting European standard EN 166 are required. [4]
- Hand Protection: Wear chemical-resistant protective gloves.[4] Given the nature of the compound and potential solvents, nitrile or neoprene gloves are recommended. A regular glove replacement schedule should be implemented.
- Skin and Body Protection: A flame-resistant laboratory coat and appropriate protective clothing are necessary to prevent skin exposure.[5][6] Safety footwear that covers the entire foot should be worn in storage and handling areas.[7]
- Respiratory Protection: Under normal laboratory use with adequate ventilation, such as in a fume hood, respiratory protection may not be necessary.[4] For large-scale operations or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[4]

Experimental Protocol: Safe Handling and Use

This protocol outlines the step-by-step procedure for the safe handling of **Chlorobis(ethylene)rhodium(I) Dimer**, which is known to be air-sensitive.^{[5][6]} All operations should be conducted within a certified chemical fume hood.

- Preparation and Inert Atmosphere:
 - Before handling, ensure that all glassware is dry and free of contaminants.
 - The handling of **Chlorobis(ethylene)rhodium(I) Dimer** should be performed under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk line or glovebox techniques due to its air sensitivity.^{[5][6]}
- Weighing and Transfer:
 - Weigh the required amount of the compound in a tared, sealed container under an inert atmosphere.
 - If transferring the solid, do so in a glovebox or via a Schlenk line to prevent exposure to air and moisture.
- Reaction Setup:
 - Add the compound to the reaction vessel, which has been previously flushed with an inert gas.
 - Solvents used should be anhydrous and deoxygenated.
 - The compound is sparingly soluble in ethanol, acetone, dioxane, chloroform, and dichloromethane, and insoluble in water.^[8]
- Post-Reaction Quenching and Work-up:
 - Upon completion of the reaction, any unreacted **Chlorobis(ethylene)rhodium(I) Dimer** should be carefully quenched. This may involve the slow addition of a suitable reagent to safely neutralize its reactivity.

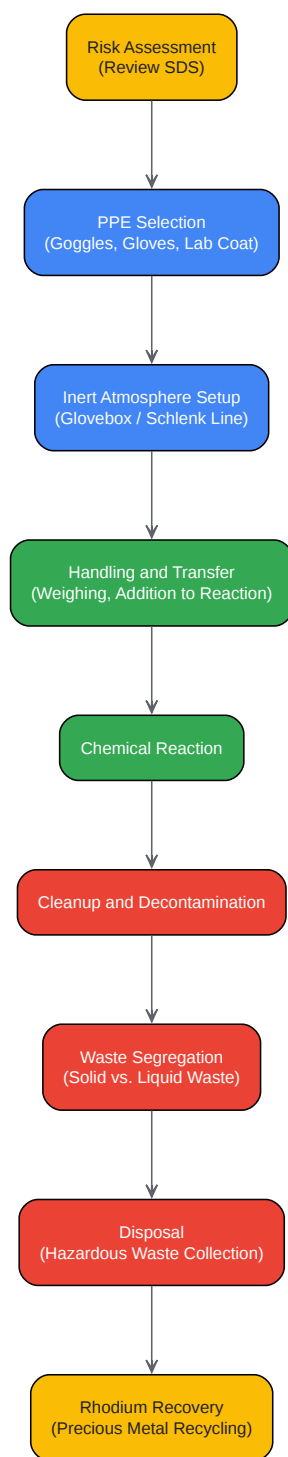
- The specific quenching procedure will depend on the reaction conditions and should be determined during the experimental design phase.

Disposal Plan

Proper disposal of **Chlorobis(ethylene)rhodium(I) Dimer** and associated waste is crucial to prevent environmental contamination and to comply with regulations.

- **Waste Segregation:** All materials contaminated with **Chlorobis(ethylene)rhodium(I) Dimer**, including gloves, pipette tips, and empty containers, should be collected in a designated, sealed hazardous waste container.
- **Rhodium Recovery:** Rhodium is a valuable precious metal, and its recovery from waste is economically and environmentally beneficial.^{[9][10]} Spent solutions and solid waste containing rhodium should be collected for professional recycling.^{[9][10][11]} Contact a certified waste management facility that specializes in precious metal recovery.^[12]
- **Aqueous Waste:** If any aqueous waste is generated, it should be treated to neutralize any acidic or basic components and to precipitate the rhodium. A simple procedure involves the slow addition of sodium bicarbonate to neutralize the solution, followed by filtration to collect the rhodium-containing solids.^[13] The remaining liquid, once confirmed to be free of hazardous materials, may be safe for drain disposal, subject to local regulations.^[13] The collected solid should be sent for rhodium recovery.
- **Labeling and Storage:** All waste containers must be clearly labeled with their contents and stored in a designated, secondary containment area until they can be collected by a hazardous waste disposal service.

Workflow for Safe Handling



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Caption: Workflow for handling **Chlorobis(ethylene)rhodium(I) Dimer**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Chlorobis(ethylene)rhodium(I) Dimer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576876#personal-protective-equipment-for-handling-chlorobis-ethylene-rhodium-i-dimer]

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